

Thermochemical Properties of N-Methylsuccinimide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-Methylsuccinimide*

Cat. No.: *B105667*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical properties of **N-Methylsuccinimide** (NMS). It is designed to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields who require a deep understanding of the physicochemical characteristics of this compound. This document summarizes key quantitative data, details relevant experimental protocols, and presents visual workflows and relationships to facilitate a thorough understanding of the subject matter.

Core Thermochemical and Physical Properties

N-Methylsuccinimide, a derivative of succinimide, is a compound of interest in various chemical and biological studies. A summary of its key thermochemical and physical properties is presented in the tables below.

Table 1: Thermochemical Properties of N-Methylsuccinimide

Property	Value	Notes
Standard Molar Enthalpy of Formation (gas, 298.15 K), $\Delta_f H^\circ(g)$	$-389.7 \pm 1.6 \text{ kJ}\cdot\text{mol}^{-1}$	Experimentally determined.
Standard Molar Enthalpy of Sublimation (298.15 K), $\Delta_{\text{sub}} H^\circ$	$80.1 \pm 0.3 \text{ kJ}\cdot\text{mol}^{-1}$	Experimentally determined.
Standard Molar Enthalpy of Formation (solid, 298.15 K), $\Delta_f H^\circ(s)$	$-469.8 \pm 1.6 \text{ kJ}\cdot\text{mol}^{-1}$	Calculated from $\Delta_f H^\circ(g)$ and $\Delta_{\text{sub}} H^\circ$.
Standard Enthalpy of Combustion, $\Delta_c H^\circ$	Data not available	No experimental data found for N-Methylsuccinimide. For comparison, the standard enthalpy of combustion for solid succinimide is $-1829.6 \pm 0.2 \text{ kJ/mol}$ [1] .
Heat Capacity (solid), $C_{p,\text{solid}}$	Data not available	No experimental data found for N-Methylsuccinimide. For comparison, the constant pressure heat capacity of solid succinimide at 298.15 K is $123.88 \text{ J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$ [1] .

Table 2: Physical Properties of N-Methylsuccinimide

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₇ NO ₂	[2]
Molar Mass	113.11 g·mol ⁻¹	[2]
Appearance	White crystalline solid	[2]
Melting Point	68-71 °C	
Boiling Point	234-235 °C	
Vapor Pressure	0.000192 mmHg at 25 °C	[3]

Experimental Protocols

This section details the methodologies for key experiments related to the synthesis, thermochemical characterization, and analysis of **N-Methylsuccinimide**.

Synthesis of N-Methylsuccinimide via Microwave-Assisted Reaction

A rapid and efficient method for the synthesis of **N-Methylsuccinimide** involves the microwave-assisted reaction of succinic anhydride with methylamine hydrochloride.[2][4]

Materials and Equipment:

- Succinic anhydride
- Methylamine hydrochloride
- Ethyl acetate
- Anhydrous sodium sulfate
- n-hexane
- 25 mL round-bottomed flask
- Microwave reactor with a condenser

- Rotary evaporator
- Standard laboratory glassware

Procedure:

- In a 25 mL round-bottomed flask, combine succinic anhydride (4.0 mmol) and methylamine hydrochloride (4.5 mmol).
- Place the flask in a microwave reactor equipped with a condenser.
- Irradiate the mixture at 110°C with a power input of 900 W for 1 minute.
- After irradiation, allow the reaction mixture to cool to room temperature.
- Extract the product with ethyl acetate.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by crystallization from n-hexane to yield pure **N-Methylsuccinimide**.

Determination of Enthalpy of Sublimation by Knudsen Effusion Method (Generalized Protocol)

The Knudsen effusion method is a common technique for determining the vapor pressure of a solid, from which the enthalpy of sublimation can be calculated using the Clausius-Clapeyron equation. While a specific protocol for **N-Methylsuccinimide** is not readily available, the following generalized procedure for a Knudsen effusion mass spectrometry (KEMS) setup can be applied.

Materials and Equipment:

- **N-Methylsuccinimide** sample

- Knudsen effusion cell (e.g., made of stainless steel or alumina) with a small orifice (typically 0.1-1.0 mm in diameter)
- High-vacuum system
- Mass spectrometer
- Temperature-controlled furnace
- Microbalance (for calibration)

Procedure:

- Accurately weigh a small amount of the **N-Methylsuccinimide** sample and place it into the Knudsen cell.
- Mount the cell within the furnace of the high-vacuum chamber, which is connected to the mass spectrometer.
- Evacuate the system to a high vacuum (e.g., $< 10^{-6}$ mbar).
- Heat the Knudsen cell to a series of well-defined temperatures.
- At each temperature, allow the system to reach equilibrium, where a constant flux of molecules effuses through the orifice.
- The effusing vapor is ionized by an electron beam, and the resulting ions are detected by the mass spectrometer, providing ion intensities (I_i) for the parent molecule and any fragments.
- The partial pressure (p_i) of the species is related to the ion intensity by the equation: $p_i = k * I_i * T$ where k is an instrument-specific calibration constant and T is the absolute temperature.
- The calibration constant k can be determined by performing the experiment with a substance of known vapor pressure (e.g., benzoic acid) or by using a gravimetric method where the mass loss over time is measured.
- Plot $\ln(p)$ versus $1/T$. According to the Clausius-Clapeyron equation, the slope of this plot is equal to $-\Delta_{\text{sub}}H^\circ/R$, where R is the gas constant.

- Calculate the standard molar enthalpy of sublimation ($\Delta_{\text{sub}}H^\circ$) from the slope.

Determination of Enthalpy of Combustion by Bomb Calorimetry (Generalized Protocol)

Bomb calorimetry is used to measure the heat of combustion of a substance. The following is a generalized protocol for determining the enthalpy of combustion of a solid organic compound like **N-Methylsuccinimide**.

Materials and Equipment:

- **N-Methylsuccinimide** sample, pressed into a pellet
- Benzoic acid (for calibration)
- Oxygen cylinder with a pressure regulator
- Bomb calorimeter (including the bomb, bucket, stirrer, and thermometer)
- Fuse wire
- Crucible
- Distilled water

Procedure:

- Calibration: a. Accurately weigh a pellet of benzoic acid (approximately 1 g) and place it in the crucible. b. Cut a piece of fuse wire (approx. 10 cm), weigh it, and attach it to the electrodes of the bomb head, ensuring it is in contact with the benzoic acid pellet. c. Add a small, known amount of distilled water (e.g., 1 mL) to the bottom of the bomb to saturate the atmosphere with water vapor. d. Assemble the bomb, seal it, and pressurize it with oxygen to approximately 30 atm. e. Place the bomb in the calorimeter bucket containing a known mass of water. f. Assemble the calorimeter, start the stirrer, and record the initial temperature for a few minutes to establish a baseline. g. Ignite the sample and record the temperature rise until a stable final temperature is reached. h. After cooling, release the pressure, disassemble the bomb, and measure the length of the unburned fuse wire. i. Calculate the

heat capacity of the calorimeter ($C_{\text{calorimeter}}$) using the known enthalpy of combustion of benzoic acid.

- Sample Measurement: a. Repeat the procedure with a pellet of **N-Methylsuccinimide** (approximately 0.5-0.8 g). b. Use the determined $C_{\text{calorimeter}}$ and the measured temperature rise to calculate the heat of combustion of **N-Methylsuccinimide**. c. Apply corrections for the heat of formation of nitric acid (from the combustion of residual nitrogen in the bomb) and the heat of combustion of the fuse wire to obtain the standard enthalpy of combustion.

Quantification of N-Methylsuccinimide in Urine by GC-MS

N-Methylsuccinimide is a biomarker for exposure to N-methyl-2-pyrrolidone (NMP). The following protocol outlines a method for its quantification in urine samples using gas chromatography-mass spectrometry (GC-MS).^[5]

Materials and Equipment:

- Urine sample
- Internal standard (e.g., a deuterated analog of **N-Methylsuccinimide**)
- Solid-phase extraction (SPE) cartridges (e.g., C8)
- Solvents for SPE (e.g., methanol, water)
- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- GC column (e.g., a non-polar or semi-polar capillary column)

Procedure:

- Sample Preparation: a. To a known volume of urine, add the internal standard. b. Condition the C8 SPE cartridge with methanol followed by water. c. Load the urine sample onto the SPE cartridge. d. Wash the cartridge with water to remove interfering substances. e. Elute the **N-Methylsuccinimide** and the internal standard with an appropriate organic solvent

(e.g., ethyl acetate or methanol). f. Evaporate the eluate to dryness under a stream of nitrogen. g. Reconstitute the residue in a small volume of a suitable solvent for GC-MS analysis.

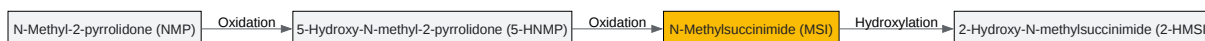
- GC-MS Analysis: a. GC Conditions (Example):
 - Injector Temperature: 250°C
 - Oven Program: Start at 80°C, hold for 2 minutes, ramp to 250°C at 10°C/min, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate.b. MS Conditions (Example):
 - Ionization Mode: Negative-Ion Chemical Ionization (NICI) or Electron Ionization (EI).
 - Acquisition Mode: Selected Ion Monitoring (SIM) to monitor characteristic ions of **N-Methylsuccinimide** and the internal standard for enhanced sensitivity and selectivity.c. Inject the prepared sample into the GC-MS system. d. Identify and quantify **N-Methylsuccinimide** based on its retention time and the response ratio of its characteristic ion to that of the internal standard.

Visualizations of Workflows and Pathways

The following diagrams, created using the DOT language, illustrate key processes involving **N-Methylsuccinimide**.

Metabolic Pathway of N-Methyl-2-pyrrolidone (NMP)

N-Methylsuccinimide is a key metabolite in the human biotransformation of the solvent N-methyl-2-pyrrolidone (NMP).

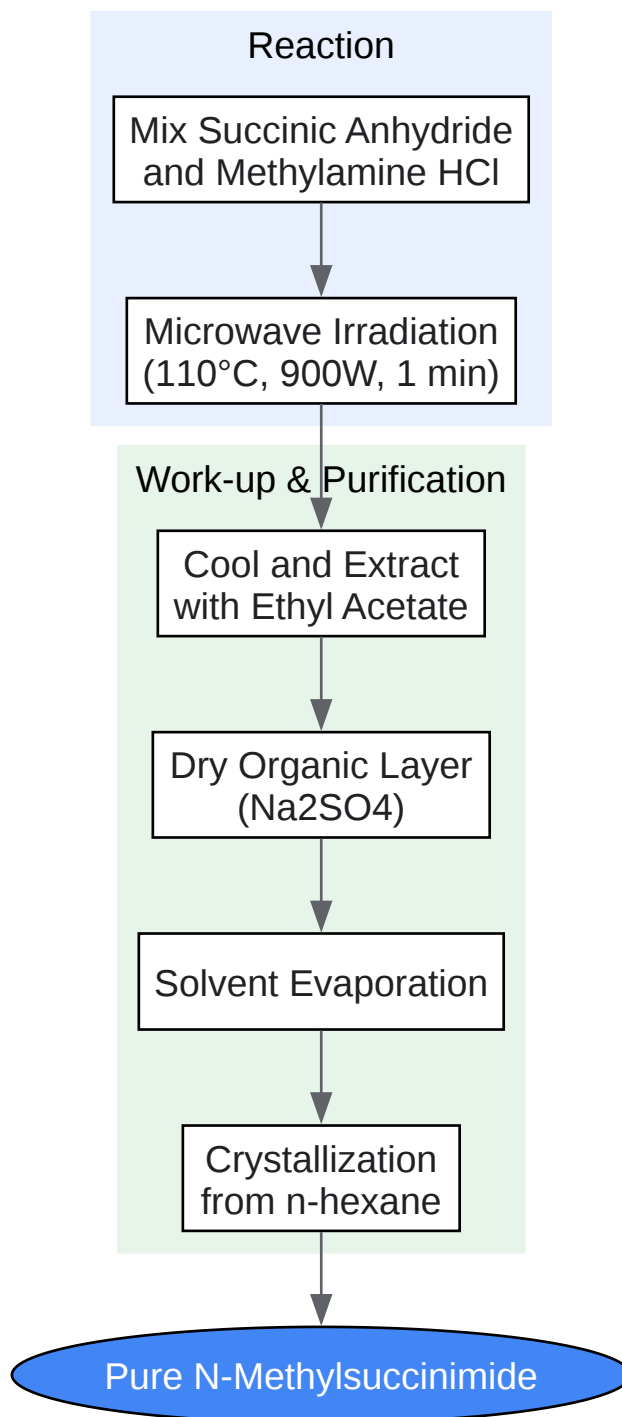


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Metabolic conversion of NMP to its major metabolites.

Experimental Workflow for Microwave-Assisted Synthesis

This diagram outlines the major steps in the laboratory synthesis of **N-Methylsuccinimide** using microwave irradiation.

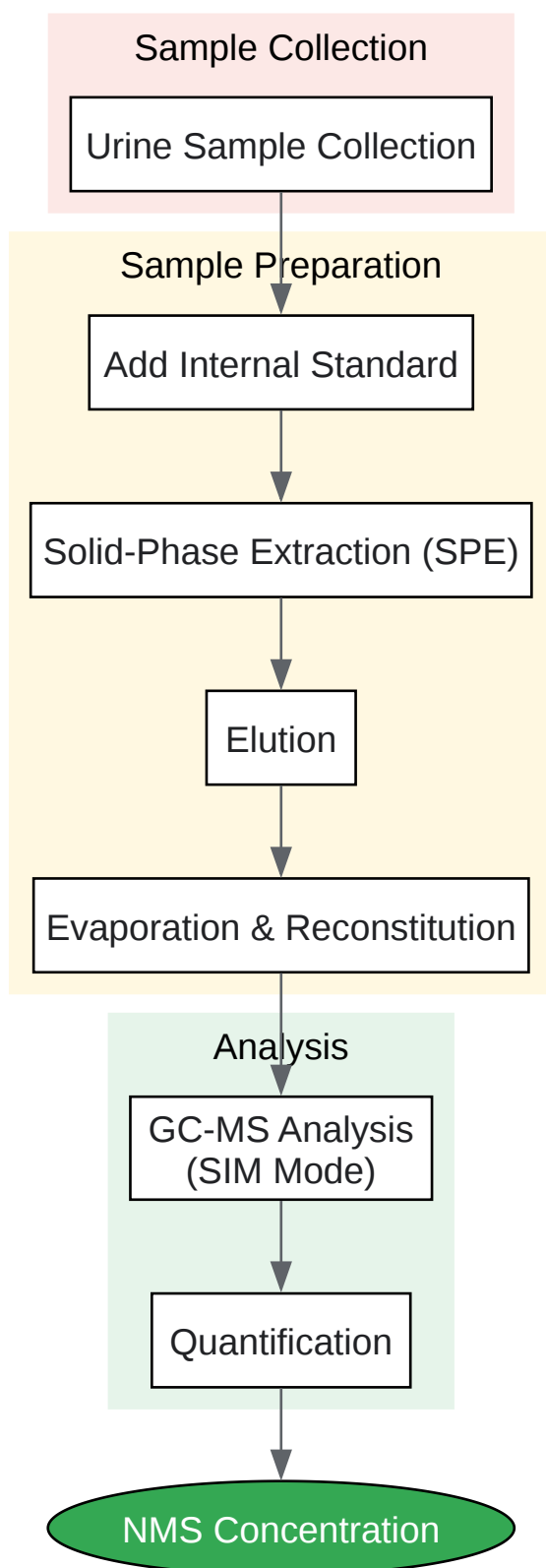


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Workflow for the synthesis and purification of **N-Methylsuccinimide**.

Biomonitoring Workflow for N-Methylsuccinimide in Urine

This diagram illustrates the process of analyzing urine samples to quantify **N-Methylsuccinimide** as a biomarker of exposure to NMP.



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Workflow for the biomonitoring of **N-Methylsuccinimide** in urine.

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References

- 1. Succinimide [webbook.nist.gov]
- 2. N-METHYLSUCCINIMIDE synthesis - chemicalbook [chemicalbook.com]
- 3. NMR, calorimetry, and computational studies of aqueous solutions of N-methyl-2-pyrrolidone. | Semantic Scholar [semanticscholar.org]
- 4. US9090560B2 - Process for microwave assisted synthesis of N-methyl pyrrolidone - Google Patents [patents.google.com]
- 5. Determination of N-methylsuccinimide and 2-hydroxy-N-methylsuccinimide in human urine and plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
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